

Application Notes and Protocols: 2,7-Dimethylnaphthalene in Fragrance Formulations

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Compound of Interest

Compound Name: 2,7-Dimethylnaphthalene

Cat. No.: B047183

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Caution: While some general chemical suppliers list "fragrance" as a potential application for **2,7-Dimethylnaphthalene**, a comprehensive review of specialized fragrance industry literature and regulatory databases indicates that it is not a recognized or approved fragrance ingredient. The information provided below is for research and informational purposes only and is not an endorsement for its use in fragrance formulations.

Introduction

2,7-Dimethylnaphthalene (CAS No. 582-16-1) is a polycyclic aromatic hydrocarbon with the molecular formula C₁₂H₁₂.^{[1][2]} It exists as a white to beige crystalline solid.^[1] While its "characteristic odor" is noted in some chemical databases, specific olfactory descriptors from perfumery resources are absent. Notably, The Good Scents Company, a reputable source for fragrance and flavor material information, explicitly states that **2,7-Dimethylnaphthalene** is "not for fragrance use."^[2] Furthermore, this compound is not listed in the International Fragrance Association (IFRA) standards or the Research Institute for Fragrance Materials (RIFM) safety database, which are the primary global resources for the safe use of fragrance ingredients.

Physicochemical Properties

A summary of the key physicochemical properties of **2,7-Dimethylnaphthalene** is presented in Table 1. This data is essential for any formulation consideration, including solubility and stability.

| Property | Value | Reference |
|-------------------|---------------------------------|---|
| CAS Number | 582-16-1 | [1] [2] |
| Molecular Formula | C ₁₂ H ₁₂ | [1] [2] |
| Molecular Weight | 156.22 g/mol | [2] |
| Appearance | White to beige powder or flakes | [1] |
| Melting Point | 94-97 °C | |
| Boiling Point | 263 °C | |
| Solubility | Insoluble in water | [1] |

Olfactory Profile

There is a significant lack of data regarding the specific olfactory profile of **2,7-Dimethylnaphthalene** from recognized perfumery sources. While some dimethylnaphthalene isomers have been characterized with descriptors such as "grass tasting" (2,6-dimethylnaphthalene) and "moldy resinous" (1,4-dimethylnaphthalene), a clear and positive olfactory description for the 2,7-isomer is not available.

Regulatory and Safety Status

A critical step in the evaluation of any potential fragrance ingredient is a thorough safety assessment by regulatory bodies such as RIFM and the establishment of safe use guidelines by IFRA. As of this writing, **2,7-Dimethylnaphthalene** does not appear in the publicly available databases of either of these organizations. This absence is a strong indicator that it has not undergone the rigorous safety evaluation required for use in consumer fragrance products. Some general chemical safety information suggests that it may be harmful if swallowed, inhaled, or in contact with the skin.

Experimental Protocols

The following are generalized protocols for the evaluation of a potential new fragrance ingredient. These are provided to illustrate the standard process within the fragrance industry. It

is important to reiterate that **2,7-Dimethylnaphthalene** is not currently a recognized material for such evaluations.

Protocol for Olfactory Evaluation of a Novel Raw Material

- Preparation of Dilutions:
 - Prepare a stock solution of the raw material in a suitable solvent (e.g., ethanol, dipropylene glycol) at 10% concentration.
 - Create a series of dilutions from the stock solution: 1%, 0.1%, and 0.01%.
- Olfactory Assessment:
 - Dip a standard fragrance blotter into each dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Evaluate the odor at different time intervals (top note, mid note, base note) over several hours.
 - Record detailed olfactory descriptors, including character, intensity, and tenacity.
 - Compare the odor profile to known fragrance materials.
- Evaluation in a Simple Base:
 - Incorporate the most promising dilution into a simple fragrance base (e.g., a blend of ethanol and a standard musk) at a low concentration (e.g., 0.1-1%).
 - Evaluate the impact of the material on the overall fragrance profile.

Protocol for Stability Testing in a Consumer Product Base

- Sample Preparation:

- Select a range of consumer product bases (e.g., fine fragrance (ethanol-based), lotion, soap, shampoo).
- Prepare a control sample for each base without the test ingredient.
- Prepare test samples by incorporating the potential fragrance ingredient at a predetermined concentration into each base.
- Accelerated Stability Testing:
 - Store all samples under various conditions to simulate aging:
 - Elevated temperature (e.g., 40°C)
 - Room temperature (as a control)
 - Exposure to UV light
 - Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- Evaluation Criteria:
 - Olfactory: Assess any changes in the odor profile of the fragrance.
 - Physical: Observe any changes in color, clarity, viscosity, or phase separation of the product base.
 - Chemical (Optional): Utilize analytical techniques such as gas chromatography-mass spectrometry (GC-MS) to quantify the concentration of the ingredient over time.

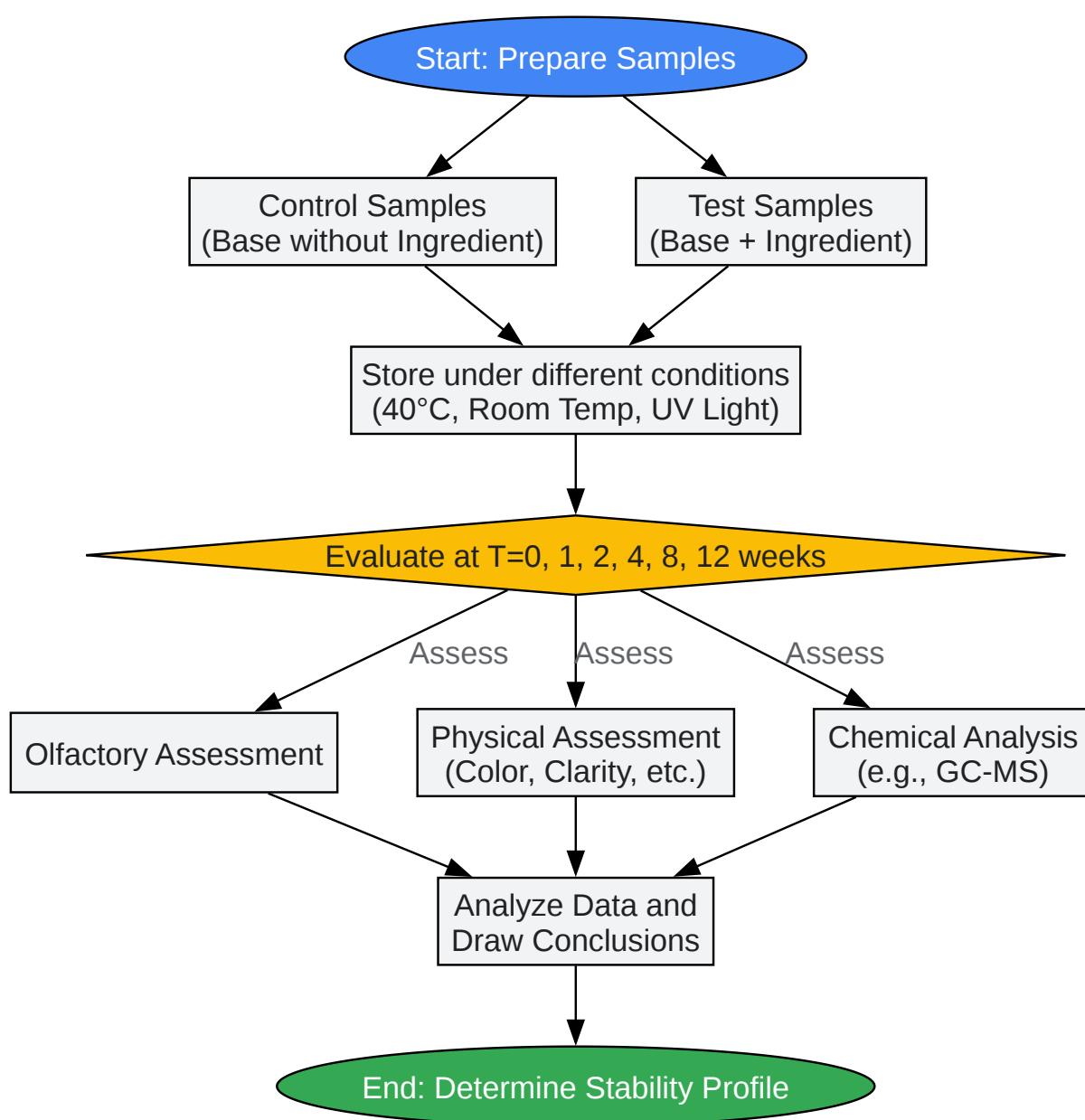
Visualizations

The following diagrams illustrate standard workflows in the fragrance industry. They are presented here to provide context on the processes a new ingredient would typically undergo.



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Fragrance Ingredient Evaluation Workflow.



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Stability Testing Protocol Logic.

Conclusion

Based on available data, **2,7-DimethylNaphthalene** is not a recognized fragrance ingredient. The lack of a defined olfactory profile, absence from key industry safety and regulatory databases (RIFM and IFRA), and explicit "not for fragrance use" statements from specialized

sources strongly advise against its use in fragrance formulations. The protocols and diagrams provided herein illustrate the standard, rigorous evaluation process that any new molecule must undergo to be accepted into the perfumer's palette, a process that **2,7-Dimethylnaphthalene** has not completed. Researchers and developers should consult authoritative fragrance industry resources before considering the use of this or any other unlisted chemical in consumer products.

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References

- 1. Showing Compound 2,6-dimethylnaphthalene (FDB029752) - FooDB [foodb.ca]
- 2. 2,7-dimethyl naphthalene, 582-16-1 [thegoodsentscompany.com]
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